Application Notes: The Role of Aminoadipic acid-d6 in Clinical Research

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Compound of Interest		
Compound Name:	Aminoadipic acid-d6	
Cat. No.:	B12380211	Get Quote

Introduction

Aminoadipic acid-d6 (d6-AAA) is the deuterated form of 2-aminoadipic acid (2-AAA), a key intermediate in the metabolic pathway of the essential amino acid, lysine. In clinical research, d6-AAA serves as an indispensable tool, primarily utilized as an internal standard for the precise and accurate quantification of endogenous 2-AAA in biological samples by isotope dilution mass spectrometry.[1] This application is critical as fluctuations in 2-AAA levels have been identified as a significant biomarker for predicting the risk of developing type 2 diabetes and are associated with other metabolic disorders.[2][3] The stable isotope-labeled standard allows for correction of variability during sample preparation and analysis, ensuring reliable measurements for clinical diagnostics and metabolic studies.[1]

Clinical Significance of 2-Aminoadipic Acid

Recent metabolomic studies have highlighted 2-AAA as a predictive biomarker for the development of diabetes, with elevated levels detectable up to 12 years before the clinical onset of the disease.[2] Individuals with higher concentrations of 2-AAA have been shown to have a significantly increased risk of developing diabetes.[2] Furthermore, 2-AAA is implicated in glucose homeostasis and insulin secretion.[2] Its role also extends to being a potential marker for cardiovascular diseases and is associated with visceral adipose tissue and liver fat.[4][5] Given its clinical relevance, the accurate measurement of 2-AAA is paramount, a task for which **Aminoadipic acid-d6** is essential.

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Data Presentation: Plasma 2-Aminoadipic Acid Concentrations

The following table summarizes representative concentrations of 2-aminoadipic acid in human plasma from clinical studies. These values are typically obtained using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) with a deuterated internal standard like **Aminoadipic acid-d6**.

Population	Condition	Mean 2-AAA Concentration (ng/mL)	Mean 2-AAA Concentration (µM)	Notes	Reference
PWH	Insulin Sensitive	233x10^4 (ion count)	Not specified	PWH: People with HIV	[5]
PWH	Pre-diabetic	262x10^4 (ion count)	Not specified	PWH: People with HIV	[5]
PWH	Diabetic	312x10^4 (ion count)	Not specified	PWH: People with HIV	[5]
Healthy Individuals	IFG	82.5	~0.51	IFG: Impaired Fasting Glucose	[5]
Healthy Individuals	Normal Glucose	75.4	~0.47	[5]	

Note: The conversion from ng/mL to µM is approximated using the molar mass of 2-aminoadipic acid (161.16 g/mol). Ion counts are relative measures and not directly convertible to standard concentration units without a calibration curve.

Experimental Protocols

The following is a representative protocol for the quantification of 2-aminoadipic acid in human plasma using a stable isotope dilution LC-MS/MS method with **Aminoadipic acid-d6** as an internal standard.

Objective: To accurately measure the concentration of 2-aminoadipic acid in human plasma samples.

Materials:

- Human plasma samples (collected in EDTA tubes and stored at -80°C)

- **Aminoadipic acid-d6** (internal standard)

- 2-Aminoadipic acid (analytical standard for calibration curve)

- Acetonitrile (LC-MS grade)

- Methanol (LC-MS grade)

- Formic acid (LC-MS grade)

- Water (LC-MS grade)

- Protein precipitation agent (e.g., trichloroacetic acid or sulfosalicylic acid)

- Microcentrifuge tubes

- Autosampler vials

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system

- Tandem Mass Spectrometer (MS/MS) with an electrospray ionization (ESI) source

Procedure:

- Preparation of Standard Solutions:

  - Prepare a stock solution of 2-aminoadipic acid in a suitable solvent (e.g., water with 0.1% formic acid).

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- Create a series of calibration standards by serially diluting the stock solution to cover the expected physiological range of 2-AAA in plasma.

- Prepare a stock solution of **Aminoadipic acid-d6**. From this, prepare a working internal standard solution at a fixed concentration.

- Sample Preparation:

  - Thaw frozen plasma samples on ice.

  - In a microcentrifuge tube, add a specific volume of plasma (e.g., 50 μL).

  - Add a precise volume of the **Aminoadipic acid-d6** internal standard working solution to each plasma sample, calibration standard, and quality control sample.

  - Vortex briefly to mix.

  - Add a protein precipitation agent (e.g., 200 μL of cold acetonitrile or 10% trichloroacetic acid).

  - Vortex vigorously for 30 seconds to precipitate proteins.

  - Incubate at 4°C for 10 minutes to enhance protein precipitation.

  - Centrifuge at high speed (e.g., 14,000 x g) for 10 minutes at 4°C.

  - Carefully transfer the supernatant to a clean autosampler vial for LC-MS/MS analysis.

- LC-MS/MS Analysis:

  - Liquid Chromatography:

    - Inject a small volume of the prepared sample (e.g., 5-10 μL) onto an appropriate HPLC column (e.g., a C18 or HILIC column).

    - Use a gradient elution with mobile phases typically consisting of water with formic acid and acetonitrile with formic acid to separate 2-aminoadipic acid from other plasma components.

- Mass Spectrometry:

    - Operate the mass spectrometer in positive ion mode using electrospray ionization.

    - Use Multiple Reaction Monitoring (MRM) to detect and quantify 2-aminoadipic acid and **Aminoadipic acid-d6**.

    - Define specific precursor-to-product ion transitions for both the analyte and the internal standard.

- Data Analysis:

    - Construct a calibration curve by plotting the ratio of the peak area of 2-aminoadipic acid to the peak area of **Aminoadipic acid-d6** against the concentration of the calibration standards.

    - Determine the concentration of 2-aminoadipic acid in the plasma samples by interpolating their peak area ratios on the calibration curve.

Mandatory Visualizations

Caption: Workflow for 2-AAA quantification using d6-AAA.
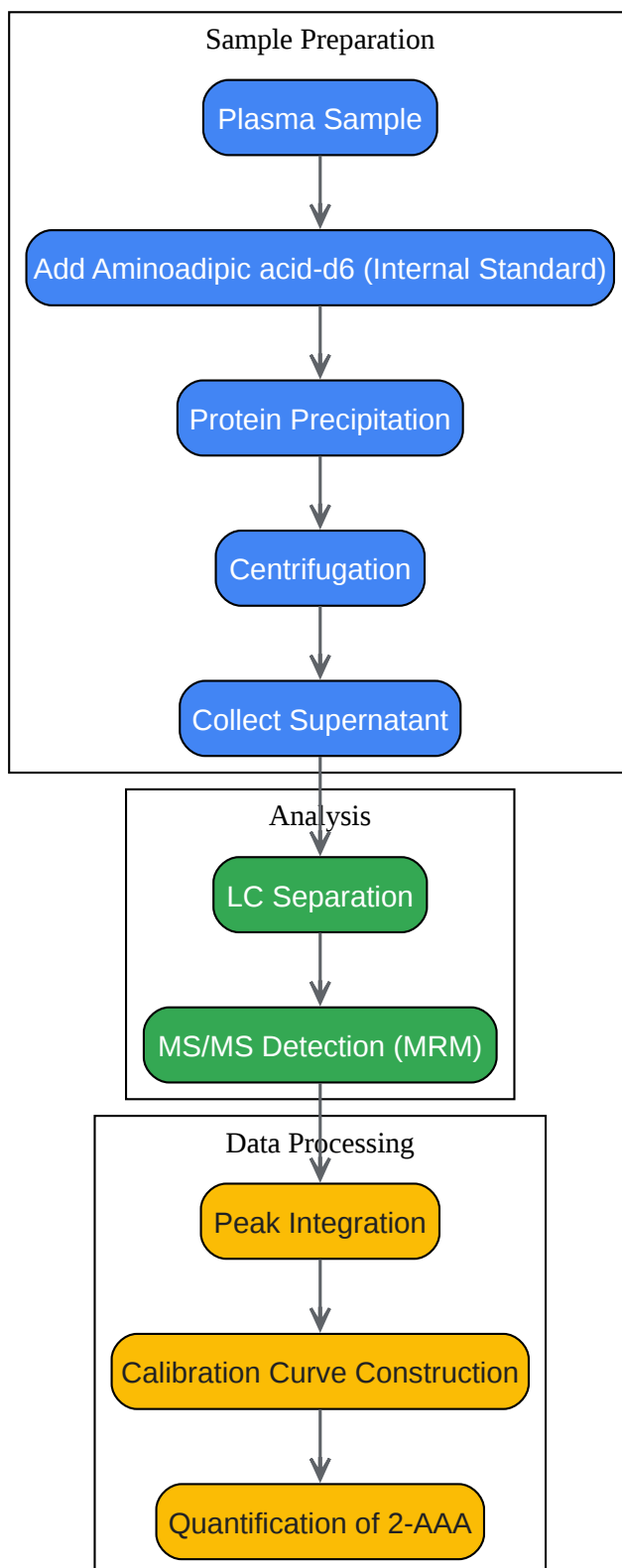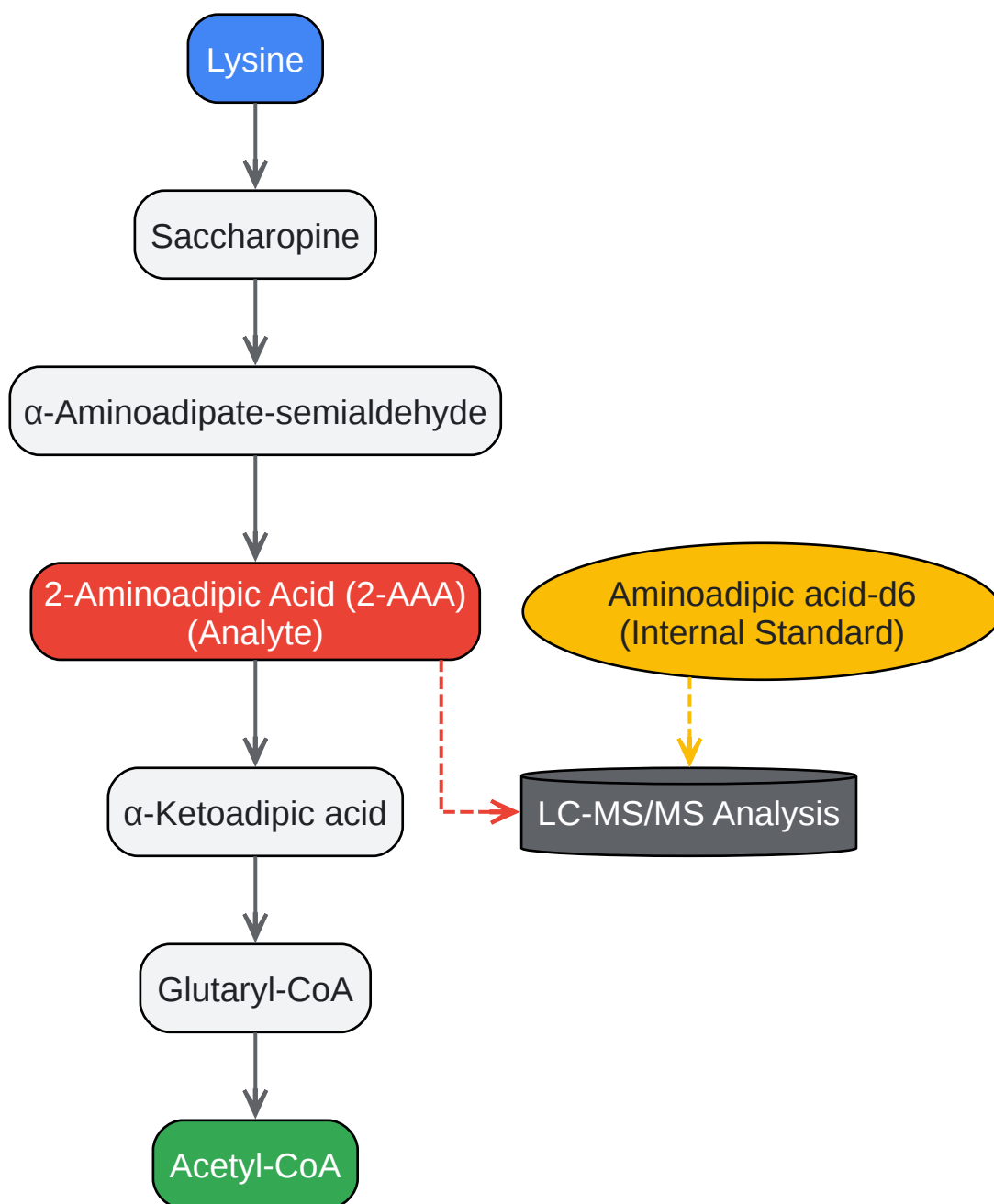
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Caption: Lysine metabolism and the role of d6-AAA in analysis.

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